

A Comprehensive Technical Guide to 3-(4-Bromophenoxy)propan-1-ol

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Compound of Interest

Compound Name: 3-(4-Bromophenoxy)propan-1-ol

CAS No.: 67900-64-5

Cat. No.: B1358323

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This guide provides an in-depth technical overview of **3-(4-bromophenoxy)propan-1-ol**, a versatile chemical intermediate. Tailored for researchers, scientists, and professionals in drug development, this document covers its chemical identity, synthesis, applications, and safety protocols, grounding all information in established scientific principles and authoritative sources.

Chemical Identity and Nomenclature

The unequivocally recognized IUPAC name for this compound is **3-(4-bromophenoxy)propan-1-ol**. While no common synonyms are widely established in the literature, it is identified across chemical databases by its CAS Number and structural representations.

Table 1: Chemical Identifiers

Identifier	Value	Source
IUPAC Name	3-(4-bromophenoxy)propan-1-ol	
CAS Number	67900-64-5	[1]
Molecular Formula	C ₉ H ₁₁ BrO ₂	[1]
Molecular Weight	231.09 g/mol	[1]
SMILES	C1=CC(=CC=C1OCCCO)Br	
InChI	InChI=1S/C9H11BrO2/c10-8-2-4-9(5-3-8)12-7-1-6-11/h2-5,11H,1,6-7H2	
InChIKey	PFKPRUNICVIARC-UHFFFAOYSA-N	

Physicochemical Properties

The physicochemical properties of **3-(4-bromophenoxy)propan-1-ol** are crucial for its application in synthesis, purification, and formulation. The data presented below is a consolidation of available information.

Table 2: Physicochemical Data

Property	Value	Notes
Physical State	Solid	Based on typical properties of similar aromatic ethers.
Monoisotopic Mass	229.99425 Da	
XlogP (predicted)	2.3	A measure of lipophilicity.
Melting Point	Not available	
Boiling Point	Not available	
Density	Not available	

Synthesis and Mechanism

The synthesis of **3-(4-bromophenoxy)propan-1-ol** is typically achieved via a Williamson ether synthesis. This well-established reaction involves the nucleophilic substitution of a halide by an alkoxide. In this case, the phenoxide of 4-bromophenol acts as the nucleophile, attacking an electrophilic 3-halopropanol derivative.

A common laboratory-scale protocol involves the reaction of 4-bromophenol with a protected 3-bromopropanol, such as 3-bromo-1-(tetrahydropyran-2-yloxy)propane, in the presence of a weak base like potassium carbonate (K_2CO_3) and a suitable solvent like acetone. The protecting group is subsequently removed to yield the final product.

Experimental Protocol: Synthesis of 3-(4-Bromophenoxy)propan-1-ol

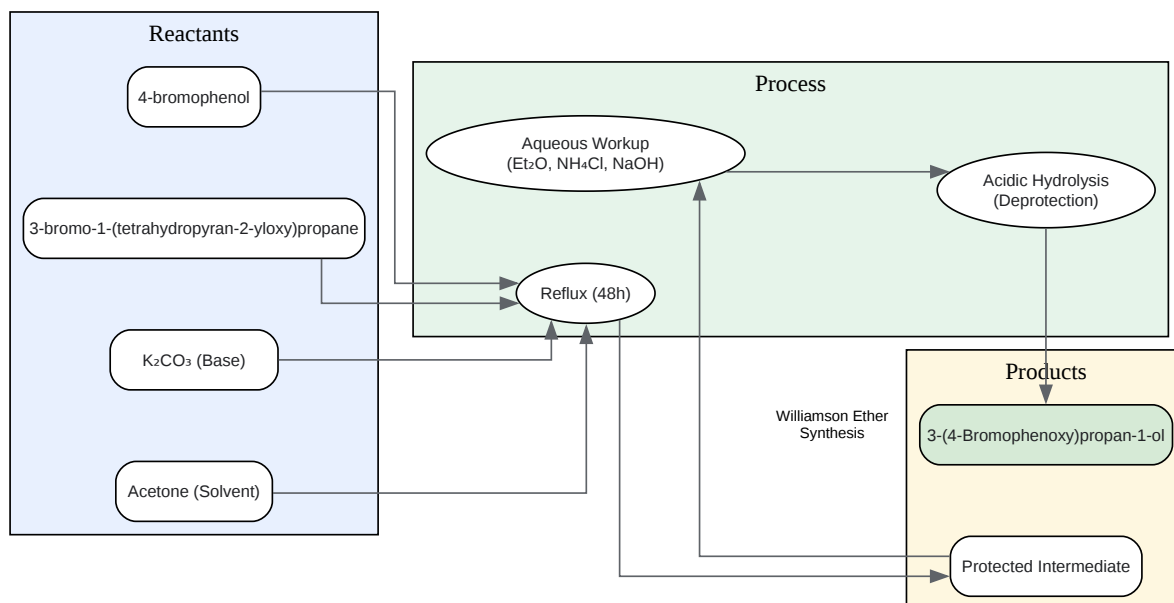
This protocol is adapted from a standard laboratory procedure^[2].

Step 1: Williamson Ether Synthesis

- To a round-bottom flask, add 4-bromophenol (12.5 g), potassium carbonate (12 g), and 3-bromo-1-(tetrahydropyran-2-yloxy)propane (16 g) in acetone (120 mL).
- Reflux the mixture for 48 hours. The causality for this prolonged heating is to ensure the reaction goes to completion, as the phenoxide is a relatively stable nucleophile.
- After cooling, add diethyl ether (200 mL) and a saturated aqueous solution of ammonium chloride (100 mL) to quench the reaction and facilitate phase separation.
- Separate the ether layer and wash it with 5N NaOH (50 mL) to remove any unreacted 4-bromophenol.
- Dry the ether layer over anhydrous sodium sulfate (Na_2SO_4) and concentrate under reduced pressure to obtain the crude protected product.

Step 2: Deprotection The deprotection of the tetrahydropyranyl (THP) ether is a standard procedure typically achieved by acidic hydrolysis (e.g., with dilute HCl in a protic solvent like

methanol or ethanol). This step would follow the initial ether synthesis to yield the final product, **3-(4-bromophenoxy)propan-1-ol**.



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Caption: Synthetic workflow for **3-(4-bromophenoxy)propan-1-ol**.

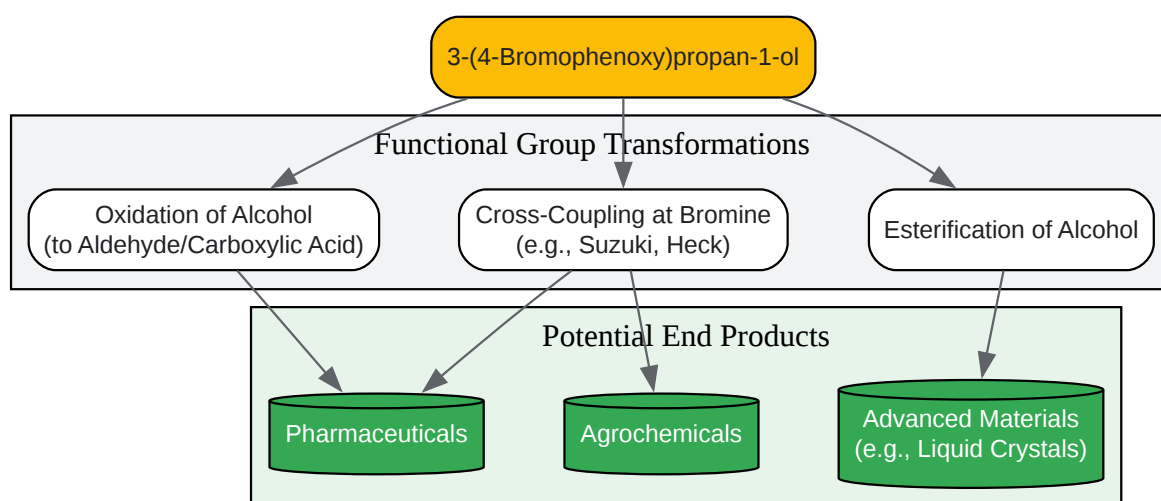
Applications in Research and Development

3-(4-Bromophenoxy)propan-1-ol is a valuable building block in organic synthesis, primarily due to its bifunctional nature. The presence of a primary alcohol and a bromo-aromatic group allows for a wide range of subsequent chemical modifications.

- **Pharmaceutical and Agrochemical Synthesis:** This compound serves as an intermediate in the creation of more complex molecules with potential biological activity.^[1] The propanol

side chain can be oxidized to an aldehyde or carboxylic acid, or converted to other functional groups. The bromo-aromatic ring is amenable to cross-coupling reactions (e.g., Suzuki, Heck, Sonogashira), enabling the introduction of diverse substituents to explore structure-activity relationships in drug discovery.[1]

- **Materials Science:** The rigid aromatic core and the flexible propanol chain make it a candidate for the synthesis of liquid crystals and other advanced materials where molecular shape and polarity are key determinants of material properties.[1]



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Caption: Potential synthetic pathways from **3-(4-bromophenoxy)propan-1-ol**.

Analytical Characterization

A full analytical characterization is essential to confirm the identity and purity of **3-(4-bromophenoxy)propan-1-ol**. While experimental spectra for this specific compound are not widely published, the expected spectral features can be predicted based on its structure.

- **¹H NMR:** The proton NMR spectrum is expected to show distinct signals for the aromatic protons (two doublets in the region of δ 6.8-7.5 ppm), the two methylene groups of the propyl chain adjacent to the oxygen atoms (triplets around δ 4.0-4.2 ppm and δ 3.7-3.9 ppm), the

central methylene group (a multiplet around δ 2.0-2.2 ppm), and the hydroxyl proton (a broad singlet which is D₂O exchangeable).

- ¹³C NMR: The carbon NMR spectrum should display nine distinct signals, including four signals for the aromatic carbons (with the carbon attached to bromine being significantly shielded), and three signals for the propyl chain carbons.
- Mass Spectrometry: The mass spectrum would show a characteristic isotopic pattern for the molecular ion peak due to the presence of bromine (⁷⁹Br and ⁸¹Br in approximately a 1:1 ratio). Predicted m/z values for various adducts are available.[\[3\]](#)
- Infrared (IR) Spectroscopy: The IR spectrum is expected to exhibit a broad absorption band in the region of 3200-3600 cm⁻¹ corresponding to the O-H stretch of the alcohol, C-O stretching bands for the ether and alcohol, and characteristic peaks for the aromatic C-H and C=C bonds.

Safety and Handling

A specific Safety Data Sheet (SDS) for **3-(4-bromophenoxy)propan-1-ol** is not readily available. Therefore, a risk assessment must be conducted based on the hazards associated with its functional groups: primary alcohols and bromo-aromatics.

- Potential Hazards:
 - Eye Irritation: Alcohols can cause serious eye irritation or damage.
 - Skin Irritation: May cause skin irritation upon prolonged contact.
 - Respiratory Irritation: Vapors or dust may cause respiratory tract irritation.
 - Toxicity: Brominated aromatic compounds can have varying levels of toxicity, and data for this specific compound is lacking. It should be handled as a potentially toxic substance.
- Recommended Precautions:
 - Personal Protective Equipment (PPE): Wear safety glasses or goggles, a lab coat, and chemical-resistant gloves.

- Engineering Controls: Handle in a well-ventilated area, preferably within a chemical fume hood.
- Handling: Avoid inhalation of dust or vapors and prevent contact with skin and eyes.
- Storage: Store in a tightly sealed container in a cool, dry, and well-ventilated area away from oxidizing agents.

References

- PrepChem.com. Synthesis of Step 1: **3-(4-Bromophenoxy)propan-1-ol**. Available at: [\[Link\]](#)
- MySkinRecipes. **3-(4-Bromophenoxy)propan-1-ol**. Available at: [\[Link\]](#)
- PubChemLite. **3-(4-bromophenoxy)propan-1-ol** (C₉H₁₁BrO₂). Available at: [\[Link\]](#)

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Sources

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- 2. prepchem.com [prepchem.com]
- 3. PubChemLite - 3-(4-bromophenoxy)propan-1-ol (C₉H₁₁BrO₂) [pubchemlite.lcsb.uni.lu]
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